

optimizing reaction conditions for 5-(4-nitrophenyl)-2H-pyrazol-3-ylamine synthesis

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Compound of Interest

Compound Name: 5-(4-Nitrophenyl)-2H-pyrazol-3-ylamine

Cat. No.: B3302462

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Technical Support Center: Synthesis of 5-(4-nitrophenyl)-2H-pyrazol-3-ylamine

Welcome to the technical support center for the synthesis of **5-(4-nitrophenyl)-2H-pyrazol-3-ylamine**. This guide is designed for researchers, scientists, and professionals in drug development who are working with or planning to synthesize this important heterocyclic compound. Here, we provide in-depth troubleshooting guides, frequently asked questions (FAQs), and optimized protocols to help you navigate the complexities of this synthesis and achieve high yields and purity. Our approach is grounded in established chemical principles and field-proven insights to ensure the reliability and success of your experiments.

Introduction to the Synthesis

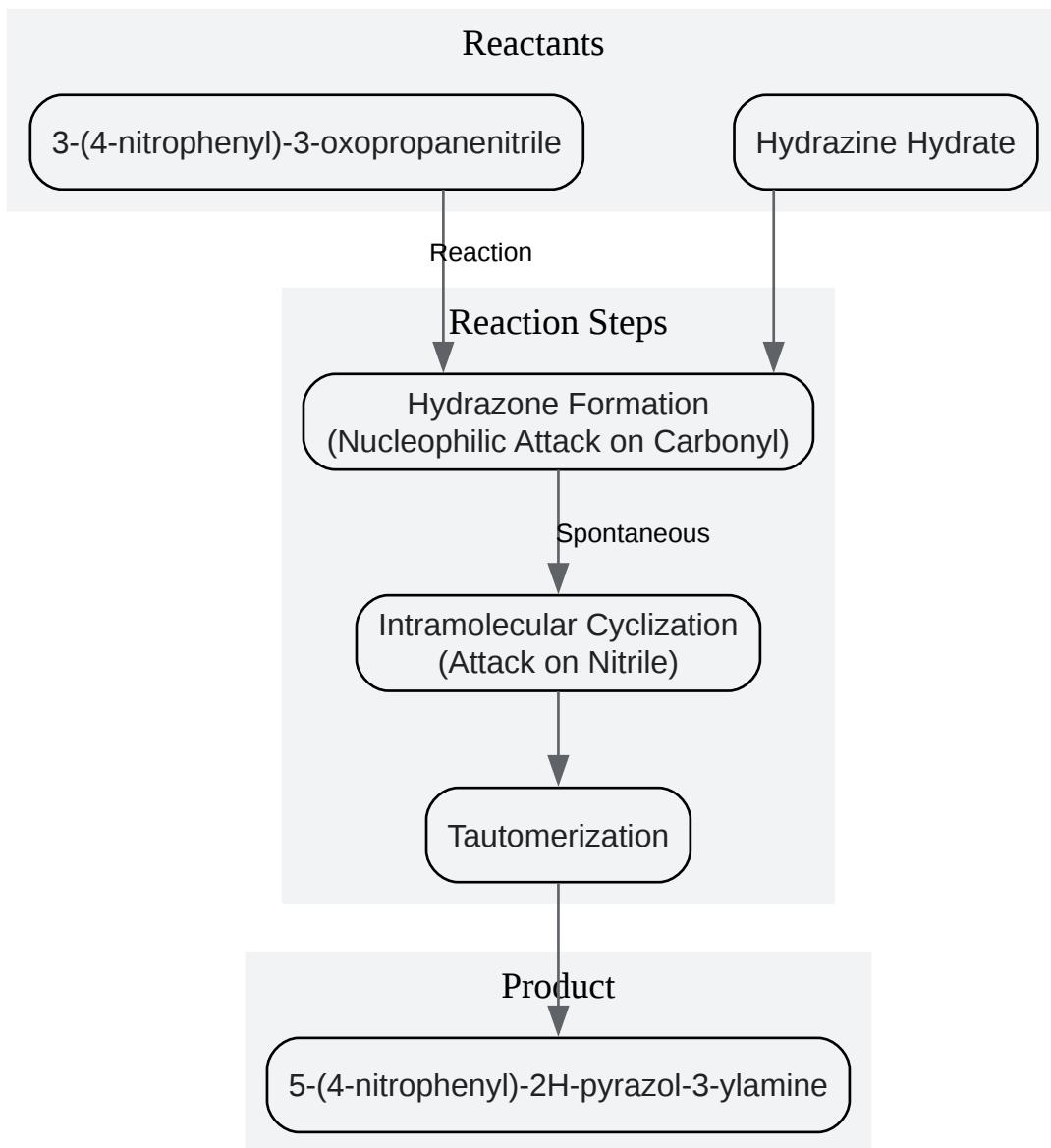
The synthesis of 3-aminopyrazoles is a cornerstone of medicinal chemistry, as these scaffolds are prevalent in a wide array of biologically active compounds. The target molecule, **5-(4-nitrophenyl)-2H-pyrazol-3-ylamine**, is typically synthesized through the condensation of a β -ketonitrile with hydrazine.^[1] This reaction, while common, is sensitive to various parameters that can significantly impact yield, purity, and the formation of regioisomers.

The most prevalent and direct route involves the reaction of 3-(4-nitrophenyl)-3-oxopropanenitrile with hydrazine hydrate. This method is favored for its atom economy and the ready availability of starting materials.^[2] The reaction proceeds through the initial formation of

a hydrazone at the ketone position, followed by an intramolecular cyclization via nucleophilic attack of the second nitrogen of hydrazine onto the nitrile group.

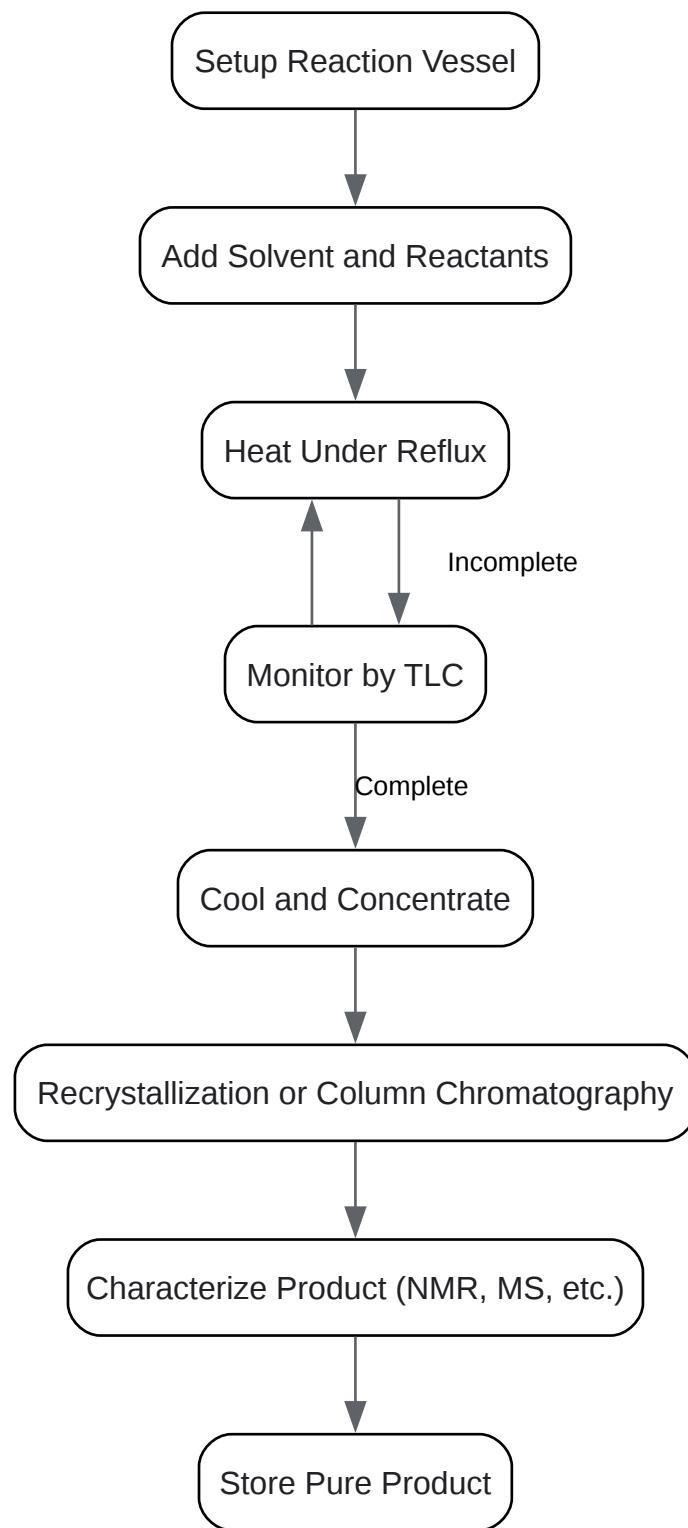
Visualizing the Reaction Pathway and Workflow

To better understand the synthesis, the following diagrams illustrate the core reaction mechanism and a general experimental workflow.



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Caption: Reaction mechanism for the synthesis of **5-(4-nitrophenyl)-2H-pyrazol-3-ylamine**.

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References

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